

Essential Safety and Operational Guidance for Handling Davercin

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Compound of Interest

Compound Name: *Davercin*

Cat. No.: *B1669842*

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Davercin** (Erythromycin cyclocarbonate). The following procedural guidance outlines essential personal protective equipment, operational plans for safe handling, and compliant disposal methods.

Personal Protective Equipment (PPE)

When handling **Davercin** powder, it is imperative to use appropriate personal protective equipment (PPE) to prevent skin and respiratory exposure. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with powder-free nitrile or neoprene gloves is recommended. The outer glove should be removed and disposed of within the containment area (e.g., biological safety cabinet).	Prevents skin contact with the antibiotic powder. Double-gloving provides an extra layer of protection and allows for safe removal of the contaminated outer layer without compromising hand protection. Powder-free gloves are recommended to avoid aerosolization of the drug.
Body Protection	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.	Protects the body from contamination. The gown should be made of a material resistant to penetration by hazardous drugs.
Eye and Face Protection	Safety goggles with side shields are the minimum requirement. A face shield may be necessary for splash protection.	Protects eyes and face from airborne particles and potential splashes.
Respiratory Protection	A fit-tested N95 or N100 NIOSH-approved respirator should be worn to protect against airborne particles.	Davercin is a powder and can become airborne during handling, posing an inhalation risk.

Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment.

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